

Biological Activity of Nitropyrazole Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name: *1-Ethyl-3-methyl-4-nitro-1H-pyrazole-5-carboxylic acid*

CAS No.: 26308-39-4

Cat. No.: B1313117

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Executive Summary

Nitropyrazole carboxylic acids represent a specialized subclass of heterocyclic scaffolds that bridge the gap between high-energy materials and bioactive pharmaceutical precursors. While historically noted for their thermal stability in energetic material science, their application in drug discovery has surged due to the unique electronic "push-pull" dynamics introduced by the nitro (

) and carboxylic acid (

) moieties on the pyrazole ring. This guide analyzes their biological profile, focusing on antimicrobial and antiproliferative activities, and provides actionable protocols for their synthesis and evaluation.

Chemical Architecture & Pharmacophore Analysis

The biological efficacy of nitropyrazole carboxylic acids stems from the synergistic electronic effects of their substituents. The pyrazole ring acts as a stable linker, while the functional groups dictate target interaction.

The "Push-Pull" Electronic System

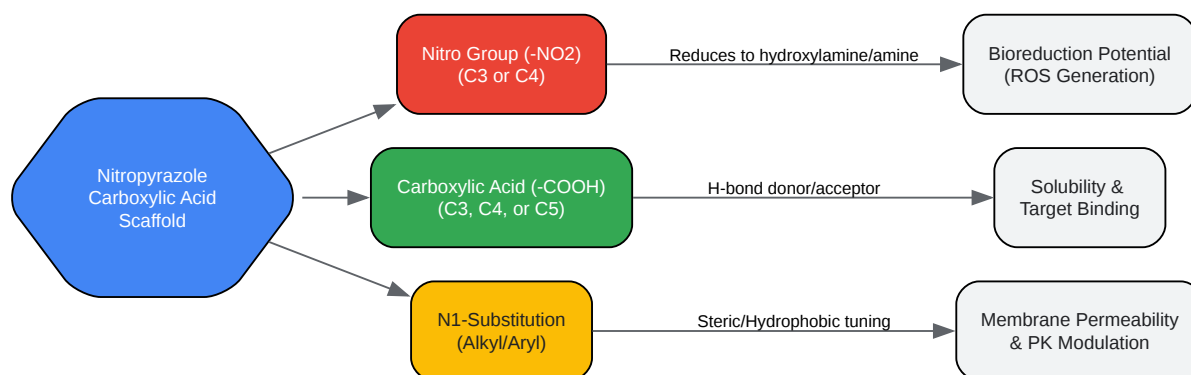
- The Nitro Group (

): A strong electron-withdrawing group (EWG) that decreases the electron density of the pyrazole ring. In biological systems, this enhances the acidity of the remaining protons (e.g., N-H) and can serve as a metabolic "handle" for bioreduction, often a key step in the mechanism of action for nitro-heterocycle antibiotics (similar to metronidazole).

- The Carboxylic Acid (

): Provides a critical site for hydrogen bonding (donor/acceptor) and salt formation, significantly influencing solubility and bioavailability. It serves as the primary vector for derivatization (amide/ester formation) to optimize lipophilicity.

Structure-Activity Relationship (SAR) Map



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Figure 1: Pharmacophore map illustrating the functional roles of key substituents on the nitropyrazole scaffold.

Therapeutic Domains

Antimicrobial Activity

The most authoritative data supports the use of 4-nitropyrazole-3-carboxylic acid and its derivatives as potent antibacterial agents.

- **Spectrum:** Broad-spectrum activity against Gram-negative (*Escherichia coli*, *Salmonella*) and Gram-positive (*Clostridium perfringens*) bacteria.
- **Mechanism of Action:**
 - **Membrane Disruption:** The high lipophilicity of specific N-alkylated derivatives allows penetration of the bacterial cell wall, interfering with membrane integrity.
 - **Metabolic Interference:** Similar to nitrofurantoin, the nitro group may undergo enzymatic reduction within the bacteria, generating reactive intermediates that damage bacterial DNA or essential enzymes.
- **Comparative Efficacy:** Studies indicate that 4-nitropyrazole-3-carboxylic acid exhibits bactericidal effects superior to common organic acids (e.g., citric or fumaric acid) and comparable to plant essential oils (e.g., cinnamaldehyde) [1].

Oncology & Antiproliferative Potential

Derivatives of nitropyrazole carboxylic acids, particularly when converted to carboxamides, show promise in oncology.

- **Target:** Inhibition of cell cycle progression (G2/M arrest) and induction of apoptosis.
- **Key Insight:** The conversion of the carboxylic acid to an amide (often linked with other pharmacophores like thiazoles or coumarins) significantly enhances antitumor potency against cell lines such as HeLa (cervical cancer) and MCF-7 (breast cancer). The nitro group contributes to cytotoxicity, likely via oxidative stress induction in cancer cells [2].

Experimental Protocols

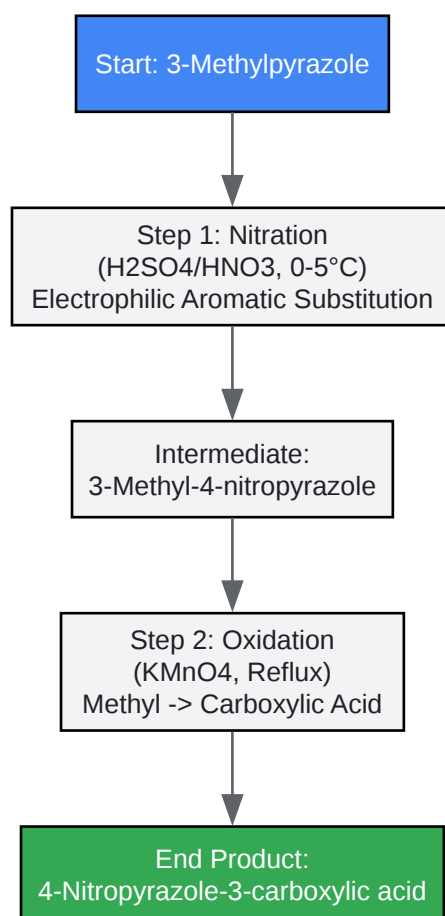
Synthesis of 4-Nitropyrazole-3-Carboxylic Acid

This protocol ensures high purity and yield, essential for subsequent biological assays.

Reagents:

- Heteroaromatic amine precursor (e.g., 3-methylpyrazole)
- Nitrating mixture (Conc.
/
)[1]
- Oxidizing agent (KMnO₄) if starting from alkyl-pyrazole.

Workflow:



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Figure 2: Synthetic route for the production of the core 4-nitropyrazole-3-carboxylic acid scaffold.

Step-by-Step Methodology:

- Nitration: Dissolve 3-methylpyrazole (10 mmol) in concentrated sulfuric acid (5 mL) at 0°C. Dropwise add fuming nitric acid (1.2 eq). Stir for 2 hours at room temperature. Pour onto crushed ice to precipitate 3-methyl-4-nitropyrazole. Filter and dry.
- Oxidation: Suspend the intermediate (5 mmol) in water (20 mL). Add (2.5 eq) and reflux for 4-6 hours until the purple color persists. Filter hot to remove .
- Isolation: Acidify the filtrate with HCl to pH 2. The target 4-nitropyrazole-3-carboxylic acid will precipitate as white/pale yellow crystals. Recrystallize from ethanol.

Antimicrobial Assay (MIC Determination)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *E. coli*.

- Preparation: Dissolve the nitropyrazole derivative in DMSO to create a stock solution (e.g., 10 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton broth in a 96-well microtiter plate.
- Inoculation: Add bacterial suspension (CFU/mL) to each well.
- Controls:
 - Positive Control: Ciprofloxacin or Nitrofurantoin.
 - Negative Control: DMSO vehicle only.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: MIC is the lowest concentration with no visible growth (turbidity). Validate with Resazurin dye (turns pink in presence of live bacteria).

Safety & Toxicology Considerations

- **Genotoxicity Alert:** The nitro group is a structural alert for mutagenicity (Ames positive). Early-stage ADMET screening must include genotoxicity assays.
- **Metabolic Stability:** While the pyrazole ring is robust, the nitro group is susceptible to nitroreductases. This is beneficial for efficacy (prodrug activation) but poses risks for hepatotoxicity.

Summary of Key Data

Compound Class	Primary Activity	Key Target/Mechanism	Potency Reference
4-Nitropyrazole-3-COOH	Antibacterial	Membrane disruption / DNA damage	MIC < 50 µg/mL (vs E. coli) [1]
N-Alkyl-Nitropyrazole Amides	Anticancer	Tubulin polymerization inhibition	IC50 < 1 µM (HeLa lines) [2]
Pyrazolylthiazole Carboxylates	Anti-inflammatory	COX-2 Inhibition	~90% edema inhibition (Rat model) [3]

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